Application Notes: MK-0812 Succinate Solubility and Stability in DMSO

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	*MK-0812 Succinate*
Cat. No.:	*B609077* Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information regarding the solubility and stability of the C-C chemokine receptor type 2 (CCR2) antagonist, **MK-0812 succinate**, in dimethyl sulfoxide (DMSO). Adherence to these guidelines is crucial for maintaining the integrity of the compound and ensuring accurate and reproducible experimental results.

Introduction

MK-0812 is a potent and selective antagonist of CCR2, a key receptor in the signaling pathway of monocyte chemoattractant protein-1 (MCP-1 or CCL2). This pathway is implicated in various inflammatory and autoimmune diseases. As a small molecule inhibitor, understanding its solubility and stability in common laboratory solvents like DMSO is fundamental for its use in in vitro and in vivo studies.

Data Presentation

Solubility of MK-0812 Succinate in DMSO

The solubility of a compound is a critical parameter for the preparation of stock solutions. It is essential to use anhydrous DMSO and to ensure the compound is fully dissolved. Sonication may be used to aid dissolution.

Tech Support

Solvent	Reported Solubility (mg/mL)	Reported Solubility (mM)	Source
DMSO	≥ 32	54.46	MedChemExpress[1] [2]
DMSO	28	47.65	TargetMol

Note: The notation "≥" indicates that the saturation point was not reached at the specified concentration. It is recommended to use newly opened, anhydrous DMSO, as its hygroscopic nature can negatively impact the solubility of compounds[1].
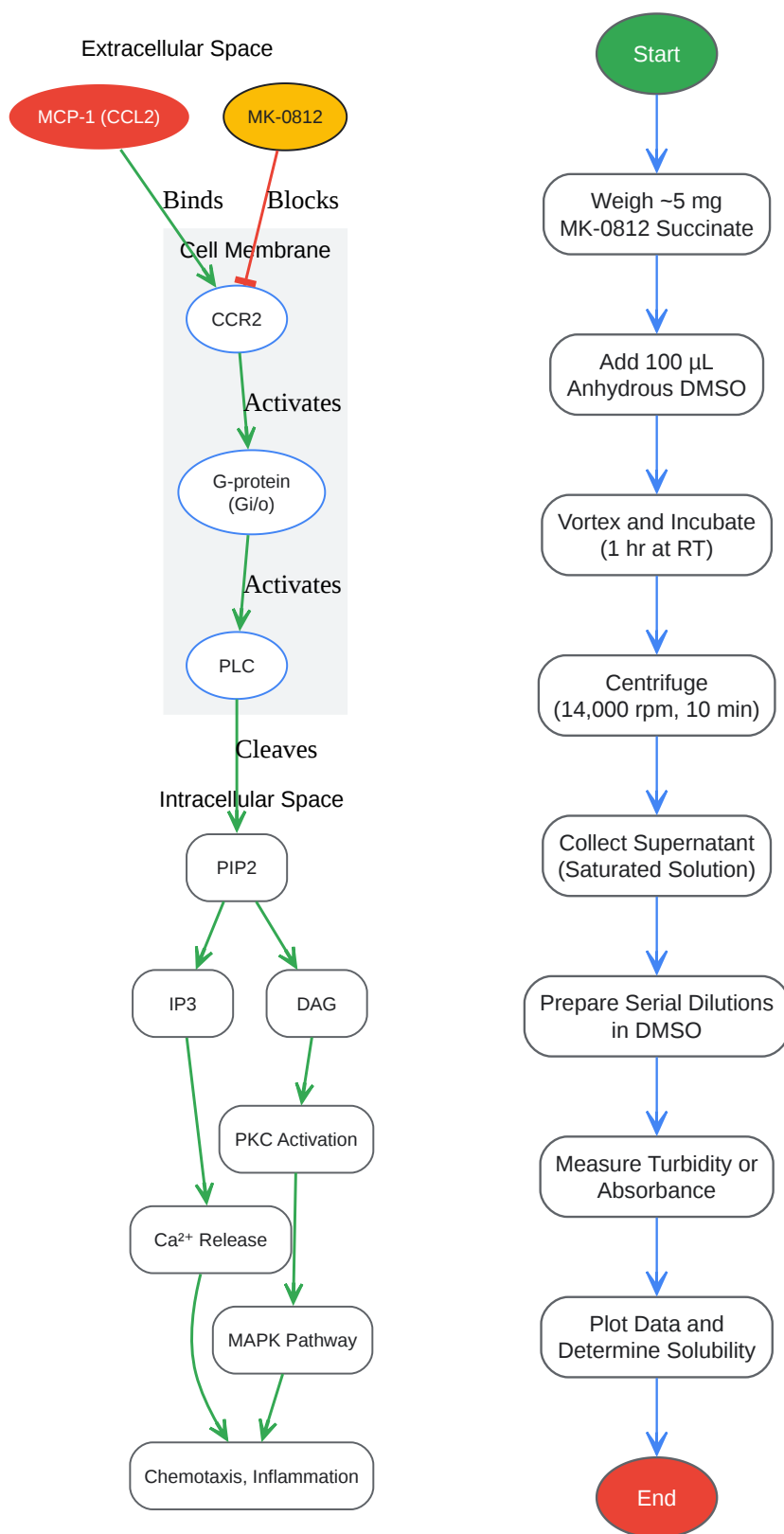
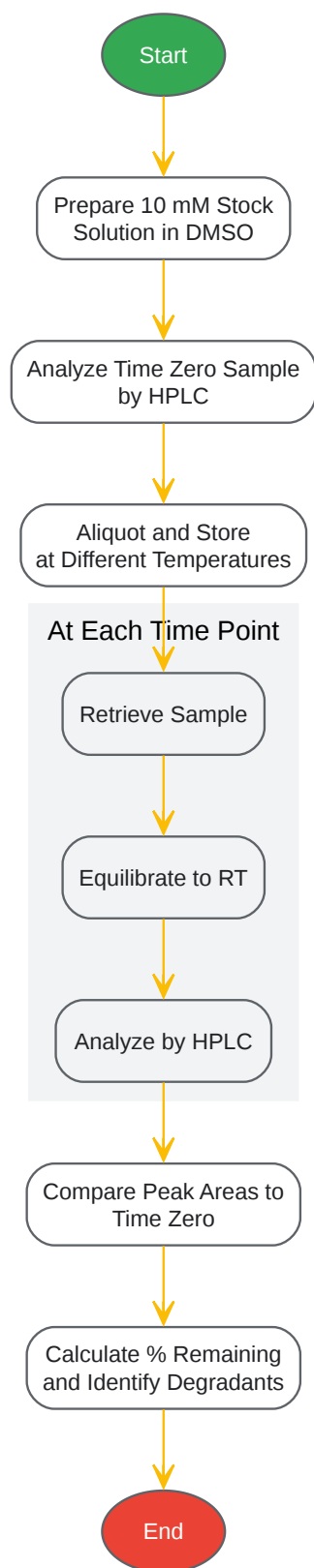## Stability and Storage of MK-0812 Succinate in DMSO

Proper storage of **MK-0812 succinate** stock solutions is vital to prevent degradation and maintain its biological activity. Stock solutions in DMSO should be stored at low temperatures and protected from moisture.

Storage Temperature	Duration	Recommendations	Source
-80°C	Up to 1 year	Sealed storage, away from moisture.	TargetMol
-80°C	6 months	Sealed storage, away from moisture.	MedChemExpress[1] [2]
-20°C	1 month	Sealed storage, away from moisture.	MedChemExpress[1] [2]

Signaling Pathway of MK-0812

MK-0812 acts as an antagonist at the CCR2 receptor, a G-protein coupled receptor (GPCR). The binding of the natural ligand, MCP-1 (CCL2), to CCR2 initiates a signaling cascade that is crucial for monocyte chemotaxis. MK-0812 blocks this interaction.

Extracellular Space

MCP-1 (CCL2)   MK-0812

Binds   Blocks

Cell Membrane

CCR2

Activates

G-protein (Gi/o)

Activates

PLC

Cleaves

Intracellular Space

PIP2

IP3   DAG

PKC Activation

Ca²⁺ Release

MAPK Pathway

Chemotaxis, Inflammation

Start

Weigh ~5 mg MK-0812 Succinate

Add 100 µL Anhydrous DMSO

Vortex and Incubate (1 hr at RT)

Centrifuge (14,000 rpm, 10 min)

Collect Supernatant (Saturated Solution)

Prepare Serial Dilutions in DMSO

Measure Turbidity or Absorbance

Plot Data and Determine Solubility

End

Start

Prepare 10 mM Stock
Solution in DMSO

Analyze Time Zero Sample
by HPLC

Aliquot and Store
at Different Temperatures

At Each Time Point

Retrieve Sample

Equilibrate to RT

Analyze by HPLC

Compare Peak Areas to
Time Zero

Calculate % Remaining
and Identify Degradants

End

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com *or* Request Quote Online.

References

- 1. Working with small molecules: preparing and storing stock solutions and determination of kinetic solubility - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. medchemexpress.cn [medchemexpress.cn]

- To cite this document: BenchChem. [Application Notes: MK-0812 Succinate Solubility and Stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609077#mk-0812-succinate-solubility-and-stability-in-dmso]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Tech Support